

Essential Safety and Handling Protocol for MPC-0767

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Compound of Interest

Compound Name: MPC-0767

Cat. No.: B15275873

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Disclaimer: As of the date of this document, a specific Safety Data Sheet (SDS) for **MPC-0767** is not publicly available. **MPC-0767**, also known as MPC-3100 mesylate hydrate, is a potent, selective, orally bioavailable Hsp90 inhibitor and should be handled with extreme caution as a potent research chemical.^[1] The following guidelines are based on best practices for handling potent, powdered chemical compounds in a laboratory setting. A comprehensive, substance-specific risk assessment must be conducted by qualified personnel before any handling of **MPC-0767**.

Immediate Safety and Operational Plan

This protocol provides essential information for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of **MPC-0767**. Adherence to these procedures is critical to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls: The First Line of Defense

To minimize the risk of inhalation and contamination, all procedures involving **MPC-0767** powder must be performed within certified engineering controls.

- **Chemical Fume Hood:** All weighing, reconstitution, and aliquoting of **MPC-0767** powder must be conducted in a properly functioning chemical fume hood.
- **Eyewash and Safety Shower:** A calibrated and unobstructed eyewash station and safety shower must be readily accessible in the immediate vicinity of the handling area.

2. Personal Protective Equipment (PPE): Essential Barrier Protection

A comprehensive PPE regimen is mandatory for all personnel handling **MPC-0767**. The following table outlines the minimum required PPE.

Protection Area	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of chemical-resistant nitrile gloves. The outer pair should be removed and disposed of immediately after handling the compound or in case of contamination.
Eyes	Chemical Splash Goggles	Must be worn at all times when in the laboratory and especially when handling MPC-0767 to protect against dust and splashes.
Respiratory	N95 or Higher-Rated Respirator	A NIOSH-approved N95 or higher-rated respirator is required when handling the powdered form of MPC-0767 to prevent inhalation.
Body	Laboratory Coat and Disposable Gown	A clean, buttoned laboratory coat must be worn over personal clothing. For direct handling of the powder, a disposable gown should be worn over the lab coat.

3. Step-by-Step Handling Procedures

A systematic approach to handling **MPC-0767** is crucial for safety and experimental integrity.

- Preparation: Before handling, ensure the chemical fume hood is clean and prepared with disposable, absorbent bench liners. Assemble all necessary equipment and reagents.
- Weighing:
 - Don all required PPE.
 - Tare a suitable weighing container on an analytical balance inside the fume hood.
 - Carefully transfer the required amount of **MPC-0767** powder using a dedicated spatula to minimize dust generation.
- Solubilization:
 - If preparing a solution, add the solvent slowly and carefully to the container with the pre-weighed **MPC-0767** to avoid splashing.
 - Securely cap the container and mix gently until the compound is fully dissolved.
- Spill Response:
 - In the event of a small spill within the fume hood, use absorbent pads to gently wipe the area.
 - For larger spills, evacuate the immediate area and follow your institution's established emergency procedures for hazardous chemical spills.
 - All materials used for spill cleanup must be disposed of as hazardous waste.

4. Disposal Plan: Responsible Waste Management

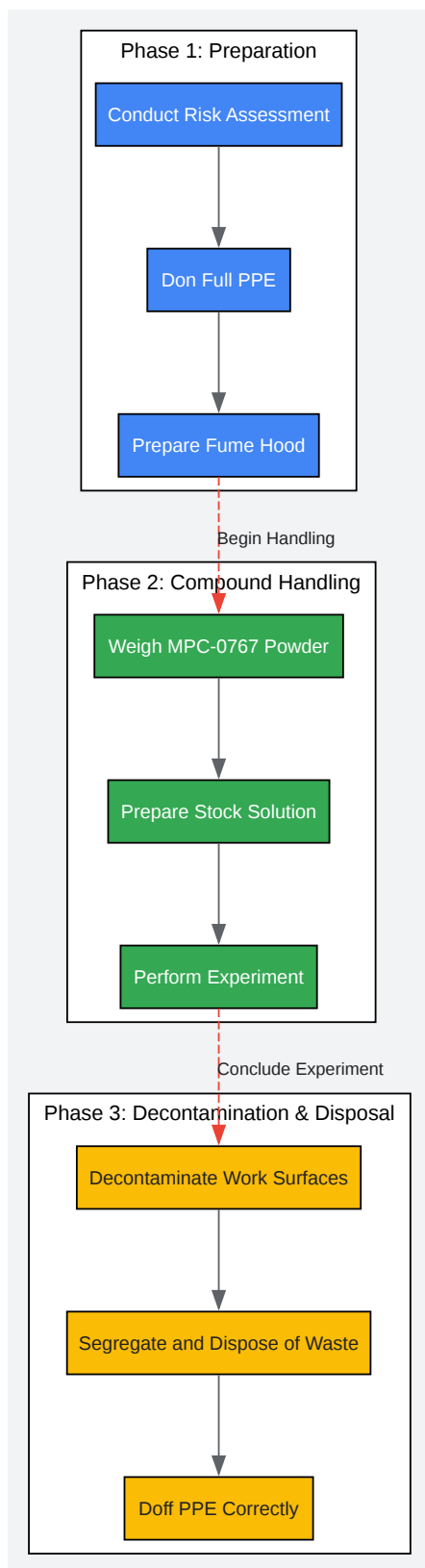
Proper disposal of **MPC-0767** and associated contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Segregation: All disposable items that have come into contact with **MPC-0767**, including gloves, weigh boats, pipette tips, and absorbent liners, must be collected in a dedicated, clearly labeled hazardous waste container.

- Disposal Compliance: The hazardous waste container must be sealed and disposed of in accordance with all local, state, and federal regulations for chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow and Logical Relationships

The following diagram outlines the logical progression of steps for the safe handling of **MPC-0767**, from initial preparation to final disposal.



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Caption: Safe Handling Workflow for **MPC-0767**.

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References

- 1. MPC-3100 Series - Panel PCs | Moxa [moxa.com]
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